Application Notes and Protocols: Palladium-Catalyzed Cross-Coupling of Iodo-Azaindoles

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Compound of Interest

Compound Name:	*Tert-butyl 3-iodo-1H-pyrrolo[3,2-C]pyridine-1-carboxylate*
CAS No.:	*877060-48-5*
Cat. No.:	*B592254*

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These application notes provide a comprehensive overview and detailed protocols for the palladium-catalyzed cross-coupling of iodo-azaindoles. This class of reactions is a cornerstone in medicinal chemistry, enabling the synthesis of diverse azaindole derivatives that are crucial for drug discovery and development programs. The azaindole scaffold is a privileged structure in numerous biologically active compounds, and the methods described herein offer efficient pathways for its functionalization.[1][2][3][4]

Introduction

Azaindoles, bioisosteres of indoles, are key heterocyclic motifs found in a wide array of pharmaceuticals and biologically active molecules.[2][3][4] The introduction of substituents at various positions of the azaindole core is critical for modulating their pharmacological properties. Palladium-catalyzed cross-coupling reactions of iodo-azaindoles have emerged as powerful and versatile methods for forging carbon-carbon (C-C) and carbon-nitrogen (C-N)

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bonds, allowing for the late-stage functionalization and the rapid generation of compound libraries for structure-activity relationship (SAR) studies.[1]

This document outlines the application of several key palladium-catalyzed cross-coupling reactions involving iodo-azaindoles, including Suzuki-Miyaura, Sonogashira, Heck, and Buchwald-Hartwig amination reactions. Detailed experimental protocols and tabulated data from cited literature are provided to facilitate the practical application of these methodologies in a research setting.

General Workflow for Palladium-Catalyzed Cross-Coupling of Iodo-Azaindoles

The general workflow for these reactions involves the coupling of an iodo-azaindole substrate with a suitable coupling partner in the presence of a palladium catalyst, a ligand, a base, and an appropriate solvent. The choice of these components is crucial for achieving high yields and selectivity.

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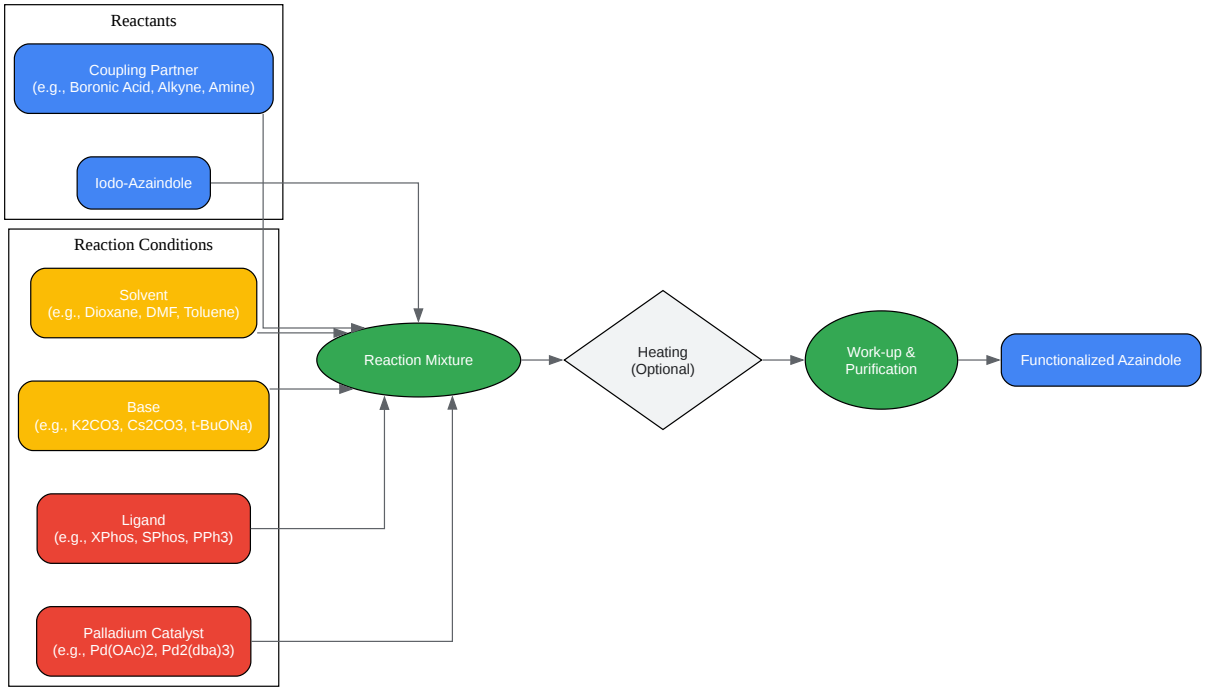

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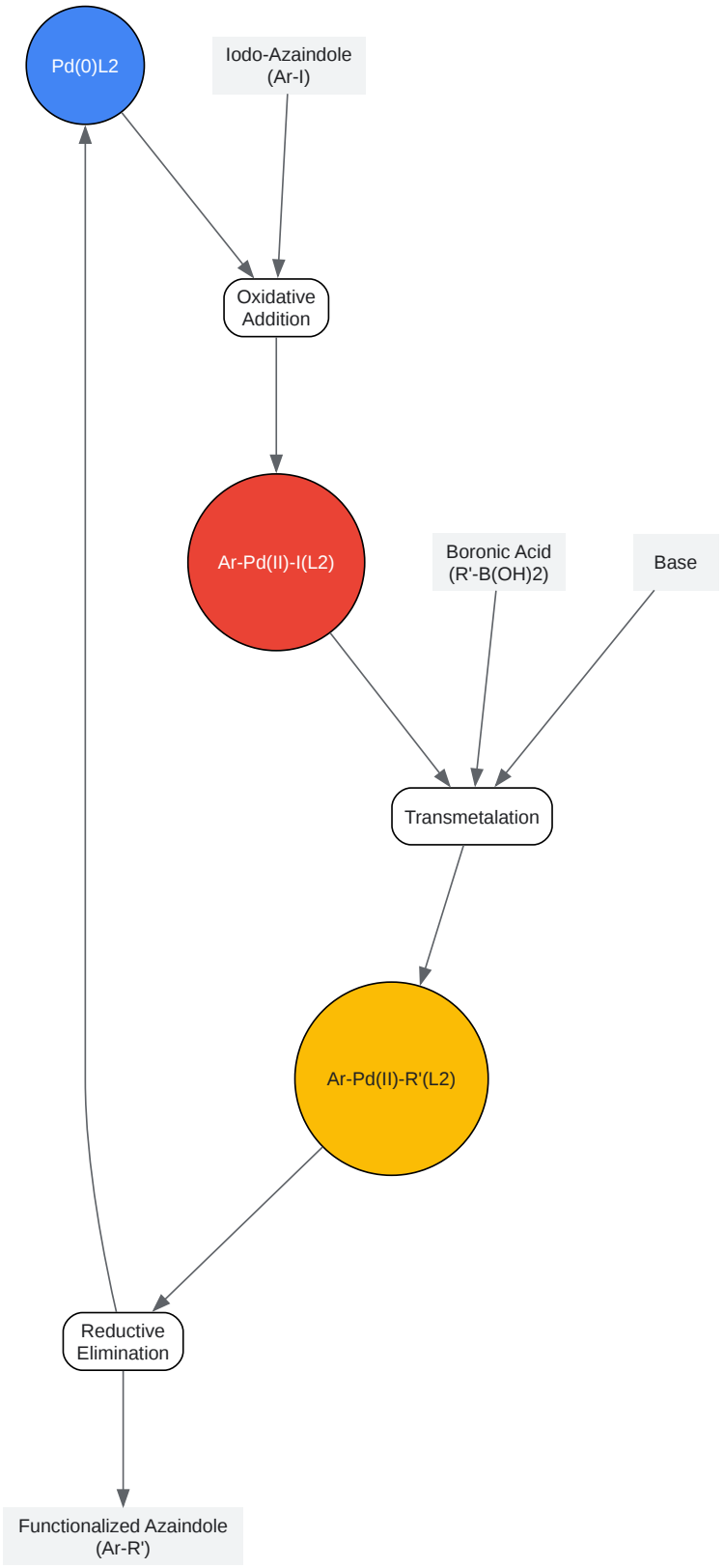

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